

Triethyl Sodium Methanetricarboxylate: Structural Architecture & Synthetic Utility

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Compound of Interest

Compound Name:	Triethyl Sodium Methanetricarboxylate
CAS No.:	68922-87-2
Cat. No.:	B017516

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Executive Summary

Triethyl Sodium Methanetricarboxylate (CAS: 68922-87-2) is the sodium salt of the methanetricarboxylate anion, a highly stabilized carbanion species.^[1] Unlike transient enolates, this compound exists as a stable solid due to the extensive resonance delocalization of the negative charge across three ester carbonyl groups.^[1] It serves as a critical "soft" nucleophile in the synthesis of complex heterocycles, including Hsp90 inhibitors and HIV-1 integrase inhibitors, offering superior control over alkylation reactions compared to simpler malonate derivatives.

Parameter	Data
CAS Number	68922-87-2 (Salt); 6279-86-3 (Parent Neutral)
Molecular Formula	ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">
Molecular Weight	254.21 g/mol
Appearance	White to off-white crystalline solid
Melting Point	196–200 °C (dec.)
Solubility	Soluble in polar aprotic solvents (DMSO, DMF); sparingly soluble in

Molecular Architecture & Resonance

The structural integrity of **triethyl sodium methanetricarboxylate** relies on the unique electronic environment of the central carbon atom.^[1] In its neutral parent form, this carbon is ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

hybridized. Upon deprotonation, the resulting anion rehybridizes, allowing the lone pair to occupy a

-orbital that overlaps with the

-systems of the three adjacent carbonyl groups.

The "Mercedes-Benz" Anion Geometry

The anion adopts a planar or near-planar "Y" shape (resembling the Mercedes-Benz logo) to maximize orbital overlap.^[1] The negative charge is not localized on the central carbon but is distributed equally among the three carbonyl oxygen atoms.^[1] This delocalization confers exceptional stability, making it a "soft" nucleophile according to HSAB (Hard and Soft Acids and Bases) theory.^[1]

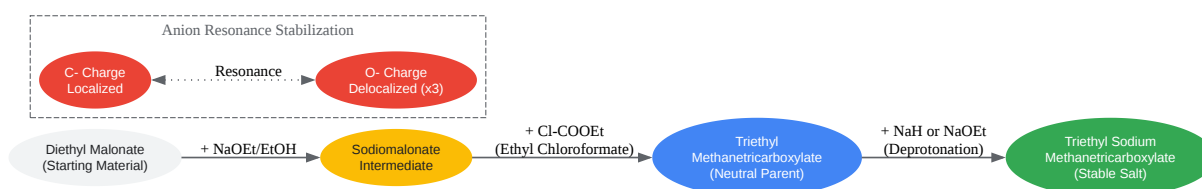
Sodium Coordination

The sodium cation (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

) does not exist as a free ion in the solid state but is chelated by the electron-rich carbonyl oxygens. This chelation creates a tight ion pair, which must be disrupted (using polar solvents like DMF or crown ethers) to maximize nucleophilic reactivity during synthesis.[1]

Visualization of Resonance & Synthesis

The following diagram illustrates the synthesis pathway and the resonance stabilization that defines the molecule's reactivity.



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Figure 1: Synthetic route from diethyl malonate and the resonance stabilization mechanism of the methanetricarboxylate anion.

Synthesis & Preparation Protocol

The synthesis is a two-stage process.[1] First, the neutral triester is constructed via C-acylation of a malonate enolate.[1] Second, the stable sodium salt is generated.[1]

Step 1: Synthesis of Neutral Triethyl Methanetricarboxylate

Reaction: Nucleophilic substitution of ethyl chloroformate by sodiomalonic ester.[1]

- Activation: Generate the enolate of diethyl malonate using sodium ethoxide () in dry ethanol.
- Acylation: Add ethyl chloroformate (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">) dropwise under reflux. The enolate attacks the carbonyl of the chloroformate.
- Workup: Neutralize, extract with ether, and distill. The neutral product is a liquid (bp ~253 °C).[1]

Step 2: Formation of the Sodium Salt

Reaction: Deprotonation of the acidic methine proton (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

~9).

- Solvent Selection: Use anhydrous diethyl ether or THF.[1]
- Base Addition: Add a stoichiometric amount of Sodium Hydride () or Sodium Ethoxide () at 0°C.
 - Note:ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted"> is preferred for cleaner workup (byproduct is gas).
- Isolation: The sodium salt precipitates as a white solid.[1] Filter under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis.[1]
- Drying: Vacuum dry to remove residual solvent.[1]

Spectroscopic Characterization

Identification of the salt versus the neutral parent is distinct in NMR spectroscopy due to the loss of the methine proton and the shielding effects of the negative charge.^[1]

Technique	Neutral Parent (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">)	Sodium Salt ()	Structural Insight
NMR	Singlet at 4.41 ppm (1H, CH)	Absent	Disappearance confirms deprotonation.
ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted"> NMR	Quartet (~4.3 ppm), Triplet (~1.3 ppm)	Signals broaden slightly	Ethyl groups remain; broadening indicates ionic aggregation.
NMR	Carbonyl signal at ~165 ppm	Shifted downfield	Increased electron density on oxygens via resonance.
IR	Sharp C=O stretch at 1740-1760 ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">	Broad/Shifted band	C=O bond order decreases due to enolate character.

Reactivity & Applications in Drug Discovery

Triethyl sodium methanetricarboxylate is utilized when high selectivity is required.^[1] Its steric bulk prevents "over-alkylation" (a common issue with simple malonates) and directs reaction towards specific electrophiles.^[1]

Heterocycle Synthesis (Hsp90 & HIV Integrase Inhibitors)

The core utility of this structure lies in its ability to form 6-membered nitrogen heterocycles.^{[1][2]}

- Mechanism: It reacts with anilines or imidates to form dihydroquinoline-3-carboxylic acids.^[1]
- Pathway: The triester moiety allows for sequential cyclization and decarboxylation steps, essential for building the scaffold of HIV-1 integrase inhibitors.^[1]

Michael Addition

As a stable, soft nucleophile, it undergoes Michael addition to `ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">`

-unsaturated carbonyls. The steric bulk of the three ester groups ensures that the addition occurs 1,4 (conjugate) rather than 1,2 (direct), providing high regioselectivity.

Handling & Stability

- Hygroscopicity: The sodium salt is hygroscopic.^[1] It must be stored in a desiccator or glovebox.^[1] Moisture converts it back to the neutral protonated form and sodium hydroxide.^[1]
- Thermal Stability: Stable up to ~190°C. Above this, it may decarboxylate.^[1]
- Safety: Irritant to eyes and skin.^[1] Handle in a fume hood to avoid inhalation of dust.^[1]

References

- PubChem. (n.d.).^[1] Triethyl methanetricarboxylate (Compound).^{[1][3][4]} National Library of Medicine.^[1] Retrieved January 28, 2026, from [\[Link\]](#)

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